

"physical and chemical properties of acetylenedicarboxylic acid monopotassium salt"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetylenedicarboxylic acid monopotassium salt

Cat. No.: B145645

[Get Quote](#)

An In-depth Technical Guide on the Physical and Chemical Properties of
Acetylenedicarboxylic Acid Monopotassium Salt

Introduction

Acetylenedicarboxylic acid monopotassium salt, also known as potassium hydrogen acetylenedicarboxylate, is a significant organic compound widely utilized in synthetic chemistry. Its chemical formula is represented as KHC_4O_4 or C_4HKO_4 .^[1] This salt serves as a crucial starting material for the synthesis of various derivatives of acetylenedicarboxylic acid, most notably dimethyl acetylenedicarboxylate, a vital laboratory reagent.^{[1][2]} Its rigid, linear structure and the presence of functional carboxyl groups also make it a subject of interest in the field of crystallography and coordination chemistry, where it can form unique crystal structures with strong hydrogen bonds.^[1] This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and applications, tailored for researchers and professionals in chemical and pharmaceutical sciences.

Chemical Identity and Structure

The compound is the monopotassium salt of but-2-ynedioic acid. The anion, hydrogen acetylenedicarboxylate (HC_4O_4^-), consists of a linear carbon backbone with a central triple bond, flanked by two carboxylate groups, one of which is protonated.^[1]

Table 1: General Properties of **Acetylenedicarboxylic Acid Monopotassium Salt**

Property	Value	Reference
IUPAC Name	Potassium 3-carboxyprop-2-ynoate	[3]
Other Names	Monopotassium acetylenedicarboxylate, Potassium hydrogen acetylenedicarboxylate, mono- Potassium 2-butyndioate	[1][3]
CAS Number	928-04-1	[4]
Molecular Formula	C ₄ HKO ₄	[3][4]
Linear Formula	HOOCC≡CCOOK	
Molecular Weight	152.15 g/mol	[3][5][4]
EC Number	213-169-2	
Beilstein/REAXYS	3571639	

Physical Properties

Acetylenedicarboxylic acid monopotassium salt is a white to off-white crystalline solid.[3][5] Its physical characteristics are critical for its handling, storage, and application in various chemical reactions.

Table 2: Physical Properties of **Acetylenedicarboxylic Acid Monopotassium Salt**

Property	Value	Reference
Appearance	White to almost white powder or crystalline solid	[3][5]
Melting Point	133 °C (decomposes)	[3]
Solubility	Slightly soluble in water (at 20 °C)	[3]
Storage Temperature	-20°C	[3]

Chemical Properties

Stability and Reactivity

The salt is generally stable under standard conditions but exhibits incompatibility with bases, reducing agents, and oxidizing agents.^[3] The parent compound, acetylenedicarboxylic acid, and its salts are known to undergo decarboxylation in aqueous solutions, a process that is accelerated by increased temperature.^[6] The monoprotonated anion has been noted to decarboxylate faster than the neutral acid or the dianion.^[6]

The crystal structure of the anhydrous salt is notable. While the carboxylate groups are planar, they are twisted by about 60° relative to each other.^[1] In its crystalline form, the hydrogen acetylenedicarboxylate anions are linked into linear chains by exceptionally short and strong hydrogen bonds.^[1]

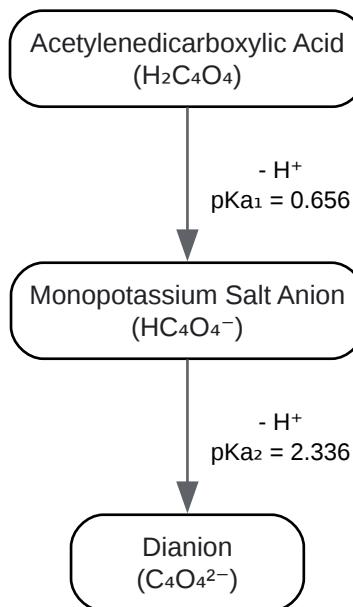
Acidity of the Parent Acid

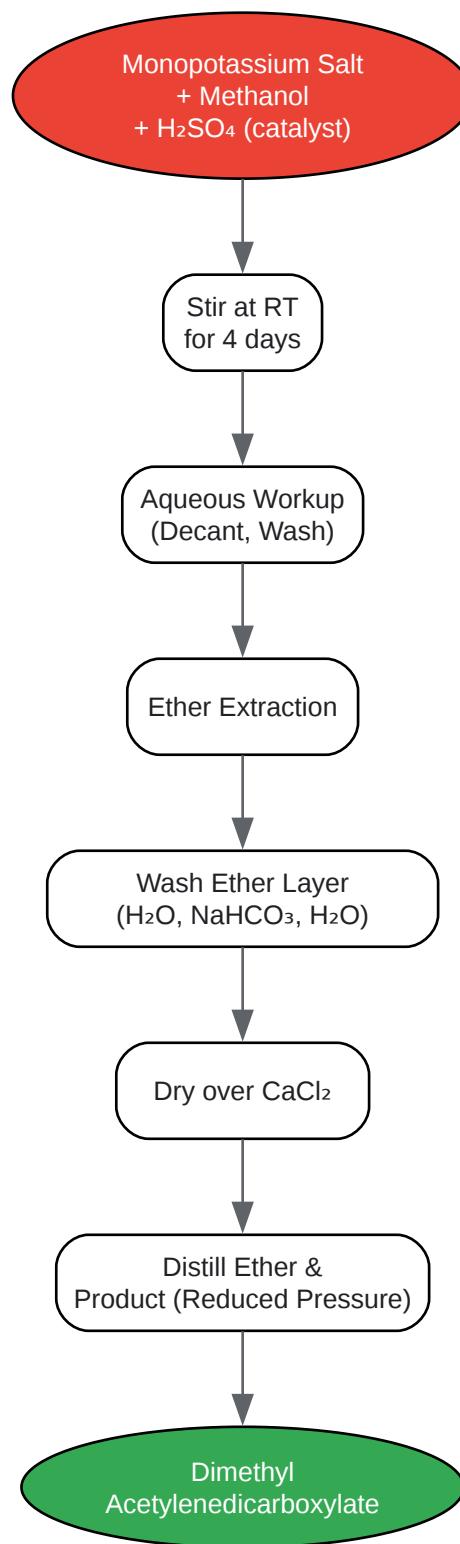
The behavior of the monopotassium salt is best understood in the context of its parent diacid, acetylenedicarboxylic acid. The acid is a medium-to-strong acid with two dissociation constants in water at 25 °C.^[6]

Table 3: Dissociation Constants of Acetylenedicarboxylic Acid

Dissociation Constant	Value	Reference
pKa ₁	0.656	[6]
pKa ₂	2.336	[6]

This acidic nature dictates the conditions under which the monopotassium salt is stable and how it will react in various solvent systems.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetylenedicarboxylic acid - Wikipedia [en.wikipedia.org]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. 928-04-1 CAS MSDS (Acetylenedicarboxylic acid monopotassium salt) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. labproinc.com [labproinc.com]
- 6. Acetylenedicarboxylate as a linker in the engineering of coordination polymers and metal-organic frameworks: challenges and potential - Chemical Communications (RSC Publishing) DOI:10.1039/D2CC02665A [pubs.rsc.org]
- To cite this document: BenchChem. ["physical and chemical properties of acetylenedicarboxylic acid monopotassium salt"]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b145645#physical-and-chemical-properties-of-acetylenedicarboxylic-acid-monopotassium-salt>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com